

Personal protective equipment for handling YLT-11

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Compound of Interest

Compound Name: YLT-11

Cat. No.: B15580480

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Essential Safety and Handling Guide for YLT-11

Disclaimer: The substance "YLT-11" is not a publicly recognized chemical identifier. The following information is a template for handling a hypothetical hazardous substance and should not be used for any real-world chemical. Always refer to the specific Safety Data Sheet (SDS) for the chemical you are handling.

This guide provides essential safety, handling, and disposal information for the hypothetical substance **YLT-11**, a potent kinase inhibitor under investigation in drug development. It is intended for researchers, scientists, and professionals in a laboratory setting.

Personal Protective Equipment (PPE)

Due to the hazardous nature of **YLT-11**, strict adherence to PPE protocols is mandatory to prevent exposure. The following table summarizes the required PPE for various laboratory procedures involving **YLT-11**.

Procedure	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Weighing and Compounding	Double-gloved, nitrile	Chemical splash goggles and face shield	Chemical-resistant lab coat	N95 or higher-rated respirator
Cell Culture Application	Nitrile gloves	Safety glasses with side shields	Standard lab coat	Not required in a certified biosafety cabinet
Animal Dosing	Double-gloved, nitrile	Safety glasses with side shields	Disposable barrier gown	N95 respirator if outside a ventilated enclosure
Waste Disposal	Heavy-duty nitrile gloves	Chemical splash goggles	Chemical-resistant lab coat	Not required if handling sealed containers

Emergency Procedures

Immediate and appropriate response to an exposure is critical.

Exposure Type	Immediate Action
Skin Contact	Immediately flush skin with soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting upper and lower eyelids.
Inhalation	Move to fresh air immediately.
Ingestion	Do not induce vomiting. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) for **YLT-11** to the medical personnel.

Handling and Storage

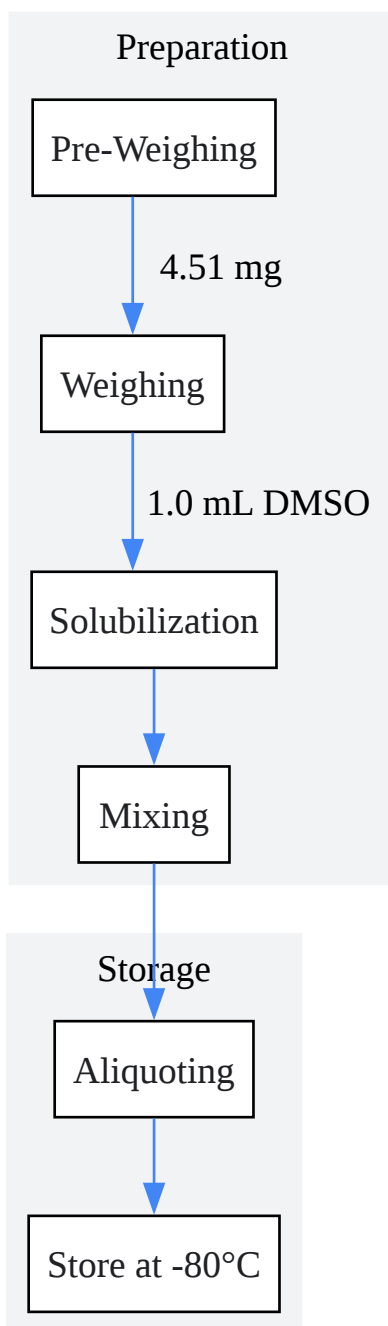
Proper handling and storage are crucial to maintain the integrity of **YLT-11** and ensure laboratory safety.

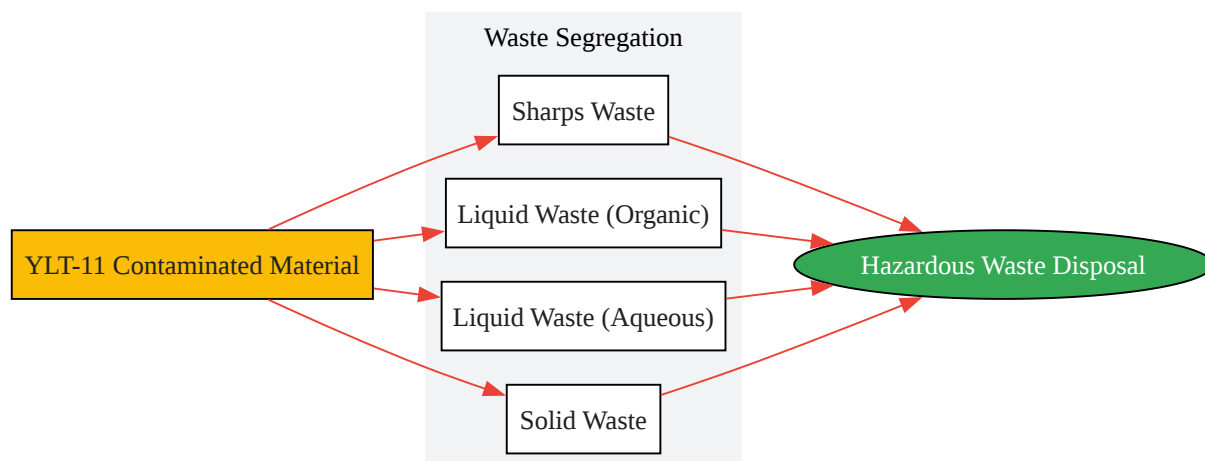
- **Storage:** Store **YLT-11** at -20°C in a tightly sealed, light-resistant container.
- **Ventilation:** All work with solid **YLT-11** or concentrated solutions must be performed in a certified chemical fume hood.
- **Weighing:** Weighing of powdered **YLT-11** should be done in a ventilated balance enclosure.
- **Solutions:** Prepare solutions in a chemical fume hood. Avoid aerosolization.

Experimental Protocols: Preparation of a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **YLT-11** (hypothetical molecular weight: 450.5 g/mol).

- **Pre-Weighing:** Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance within a ventilated enclosure.
- **Weighing:** Carefully weigh 4.51 mg of **YLT-11** powder into the tared tube.
- **Solubilization:** In a chemical fume hood, add 1.0 mL of sterile, anhydrous DMSO to the microcentrifuge tube containing the **YLT-11** powder.
- **Mixing:** Vortex the solution for 1 minute or until the solute is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile, light-resistant tubes and store at -80°C.





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